Comprehensive Characterization Profile: 2-Bromo-4-chloro-5-fluorobenzyl alcohol

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Compound of Interest

Compound Name:	*2-Bromo-4-chloro-5-fluorobenzyl alcohol*
Cat. No.:	*B8143047*

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Executive Summary & Structural Logic

Compound Identity: **2-Bromo-4-chloro-5-fluorobenzyl alcohol** Formula: $C_7H_5BrClFO$ Exact Mass: 237.920 (Monoisotopic)

This guide provides a definitive spectroscopic profile for **2-Bromo-4-chloro-5-fluorobenzyl alcohol**. As a poly-halogenated aromatic intermediate, this compound presents specific challenges in characterization due to the interplay of electronic effects (fluorine coupling) and isotopic distributions (bromine/chlorine).

Note on Data Integrity: The spectral data below represents high-fidelity theoretical values derived from increment analysis of structurally validated analogues (e.g., CAS 202865-66-5 and CAS 60666-70-8). These values serve as the Target Profile for researchers synthesizing this compound de novo.

Structural Analysis & Numbering

To interpret the NMR correctly, the regiochemistry must be mapped to the electronic environment:

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- Position 1 (Benzyl Alcohol): The anchor point. The -CH_2OH group is a weak activator but provides a distinct diagnostic methylene signal.
- Position 2 (Bromine): Provides significant steric bulk and deshielding to the ortho position (though C3 is substituted).
- Position 3 (Proton H3): Located between Br and Cl. This proton is in a "steric well" and heavily deshielded by two halogens.
- Position 4 (Chlorine): Electron-withdrawing.
- Position 5 (Fluorine): The key diagnostic handle. It will split carbon and proton signals via J-coupling.
- Position 6 (Proton H6): Ortho to Fluorine. This proton will show a characteristic doublet with a large coupling constant (

).

Synthesis & Workflow Visualization

The following workflow outlines the standard preparation and characterization lifecycle for this intermediate, assuming a reduction from the corresponding acid or aldehyde.



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Figure 1: Synthetic workflow and quality control loop for the isolation of halogenated benzyl alcohols.

Mass Spectrometry (MS) Profile

The mass spectrum is the primary tool for confirming the presence of the specific halogen combination (1 Br + 1 Cl).

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Isotope Pattern Analysis

Unlike standard organic molecules, the Molecular Ion (M^+) will not be a single dominant peak. [1] It will appear as a distinct cluster due to the natural abundance of

Br/

Br (approx 1:1) and

Cl/

Cl (approx 3:1).[1]

Target Isotope Cluster (EI/ESI+):

Ion Species	m/z	Composition	Relative Intensity (Normalized)
M	237.9	Br, Cl	75%
M+2	239.9	(Br, Cl) + (Br, Cl)	100% (Base Peak)
M+4	241.9	Br, Cl	25%

Interpretation Logic:

- The M+2 Peak: This is the base peak (highest intensity) because the probability of having either a heavy Br or a heavy Cl is higher than having both light or both heavy isotopes.

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- The 3:4:1 Ratio: Visually, you will see a "staircase up, drop down" pattern. A 1:1 doublet suggests Br only; a 3:1 suggests Cl only.[1] The 3:4:1 (approx) is the signature of Br + Cl.

Nuclear Magnetic Resonance (NMR) Data

Solvent: DMSO-d_6 (Preferred for alcohols to visualize the -OH proton) or $CDCl_3$.

^{1}H NMR (400 MHz, DMSO-d_6)

The proton spectrum will show four distinct signals.

Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
7.75	Doublet (d)	1H		H-3 (Aromatic)
7.48	Doublet (d)	1H		H-6 (Aromatic)
5.45	Triplet (t)	1H		-OH (Hydroxyl)
4.52	Doublet (d)	2H		Ar-CH_2- (Benzylic)

Mechanistic Insight:

- H-6 (7.48 ppm): This proton is ortho to the Fluorine. It exhibits a large coupling constant (

  Hz). This is the most diagnostic proton signal.

- H-3 (7.75 ppm): Located between Br and Cl. It is meta to the Fluorine. Typically, meta-coupling (

) is 6–8 Hz. The chemical shift is significantly downfield due to the combined inductive effect of Br and Cl.

- Solvent Effect: In $CDCl_3$, the -OH signal often broadens or disappears due to exchange, and the CH_2 becomes a singlet at ~4.7 ppm.

^{13}C NMR (100 MHz, DMSO-d_6)

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Fluorine coupling will split the carbon signals, allowing for precise assignment of the ring carbons.

Shift (δ ppm)	Multiplicity	Coupling ( )	Assignment
157.5	Doublet	~245 Hz (^1J)	C-5 (C-F)
141.2	Doublet	~4 Hz (^3J)	C-1 (Ipso to CH_2OH)
133.8	Doublet	~5 Hz (^3J)	C-3 (C-H)
131.5	Doublet	~16 Hz (^2J)	C-6 (C-H)
122.0	Doublet	~18 Hz (^2J)	C-4 (C-Cl)
119.5	Doublet	~3 Hz (^4J)	C-2 (C-Br)
62.5	Singlet	-	$-CH_2OH$

^{19}F NMR (376 MHz, DMSO-d_6)

- Shift:-115.0 to -118.0 ppm
- Multiplicity: Triplet or dd (depending on resolution of H-3/H-6 coupling).
- Utility: A single clean peak in this region confirms the regiochemical purity of the fluorination.

Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3300–3400	Broad Stretch	O-H (Alcohol, H-bonded)
2850–2950	Weak Stretch	C-H (Aliphatic CH_2)
1580, 1470	Sharp Stretch	C=C (Aromatic Ring)
1250	Strong Stretch	C-F (Aryl Fluoride)
1050	Strong Stretch	C-O (Primary Alcohol)
600–800	Strong Deformations	C-Cl / C-Br Halo-arene signatures

Experimental Protocol for Validation

To ensure the data above matches your synthesized material, follow this self-validating protocol.

Sample Preparation for NMR[3][4]

- Dry the Sample: Ensure the intermediate is dried under high vacuum (<1 mbar) for 4 hours to remove trace EtOAc or Hexane, which can overlap with the benzylic region.
- Solvent Choice: Use DMSO-d_6 (0.6 mL) for 10 mg of compound.
  - Why? DMSO prevents proton exchange of the -OH group, allowing you to see the doublet coupling of the CH_2 group. If the CH_2 is a singlet, your solvent is wet or acidic.

QC Checkpoint

- Criterion: If the integration of the aromatic region (7.4–7.8 ppm) to the benzylic region (4.5 ppm) is not exactly 1:1, the sample contains residual benzyl bromide precursor (often a side product if over-brominated) or aldehyde (if under-reduced).
- Aldehyde Check: Look for a singlet at ~10.2 ppm. If present, reduction is incomplete.

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